

# Personal protective equipment for handling JNJ-17203212

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## Compound of Interest

Compound Name: JNJ-17203212

Cat. No.: B1673000

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## Essential Safety and Handling Guide for JNJ-17203212

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **JNJ-17203212**, a potent transient receptor potential vanilloid 1 (TRPV1) antagonist. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Disclaimer: A specific Safety Data Sheet (SDS) for **JNJ-17203212** was not publicly accessible at the time of this document's creation. The guidance provided herein is based on general best practices for handling potent pharmaceutical compounds and should be supplemented by a thorough review of the compound-specific SDS, which should be obtained from the supplier. All laboratory personnel must adhere to their institution's and local environmental regulations.

## Chemical and Physical Properties

A summary of the key quantitative data for **JNJ-17203212** is presented below. This information is vital for risk assessment and the formulation of appropriate handling protocols.

Property	Value	Source(s)
Molecular Weight	419.32 g/mol	[1][2][3]
Formula	C <sub>17</sub> H <sub>15</sub> F <sub>6</sub> N <sub>5</sub> O	[1][2][3]
Appearance	Solid	MedchemExpress
Purity	≥98%	[1][3]
Solubility	Soluble to 100 mM in DMSO and ethanol	[1]
Storage	Store at +4°C	[1][3]
CAS Number	821768-06-3	[1][2][3]

## Personal Protective Equipment (PPE)

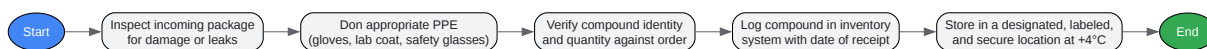
Due to the potent nature of **JNJ-17203212**, a comprehensive PPE strategy is mandatory to prevent exposure. The open handling of this compound in powder form is strongly discouraged. [4]

PPE Category	Required Equipment
Primary Protection	<ul style="list-style-type: none"><li>- Chemical-resistant gloves (nitrile or neoprene)</li><li>- Disposable lab coat with knit cuffs</li><li>- ANSI-approved safety glasses with side shields or chemical splash goggles</li></ul>
Secondary Protection (for weighing, aliquoting, or procedures with a high risk of aerosolization)	<ul style="list-style-type: none"><li>- All primary protection</li><li>- A fit-tested N95 or higher respirator, or a Powered Air-Purifying Respirator (PAPR)[5]</li><li>- Double gloving</li></ul>

## Operational Plans: Step-by-Step Guidance

Adherence to the following procedural workflows is essential for the safe handling of **JNJ-17203212**.

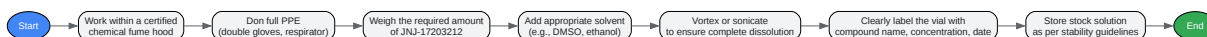
## Receiving and Storage



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Caption: Workflow for receiving and storing **JNJ-17203212**.

## Preparation of Stock Solutions



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Caption: Procedure for preparing stock solutions of **JNJ-17203212**.

## Disposal Plan

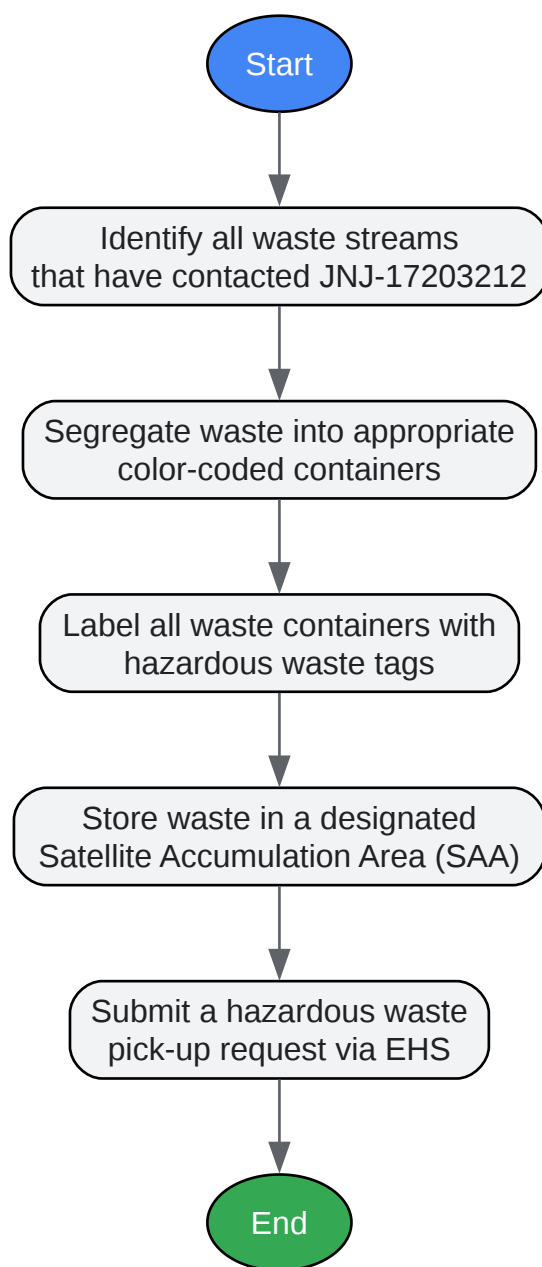
The disposal of potent pharmaceutical compounds is strictly regulated to prevent environmental contamination and accidental exposure.

## Waste Segregation

Proper segregation of waste is critical for safe and compliant disposal.<sup>[6]</sup> Use designated, color-coded waste containers.

Waste Type	Container Color	Description
Hazardous Chemical Waste	Black	Bulk quantities of the compound, heavily contaminated items, and solutions containing JNJ-17203212. <a href="#">[6]</a>
Trace Contaminated Waste	Yellow	Items with trace amounts of contamination, such as used PPE and absorbent pads. <a href="#">[6]</a>
Sharps Waste	Red	Needles and syringes that are completely empty of the drug. Syringes with any residual volume must be disposed of as hazardous chemical waste. <a href="#">[6]</a>

## Disposal Workflow



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Caption: Disposal workflow for **JNJ-17203212** waste.

Key Disposal Principles:

- Do not dispose of **JNJ-17203212** or its waste down the drain or in the regular trash.[6]
- All personnel involved in waste handling must be trained on appropriate procedures.[7]

- Follow all federal, state, and local regulations for hazardous waste disposal.[7]

By adhering to these guidelines, researchers can safely handle **JNJ-17203212** while minimizing risks to themselves and the environment. Always prioritize safety and consult your institution's Environmental Health and Safety (EHS) department for any specific questions or concerns.

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